

Technical Support Center: ML471 Stability and Storage

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Compound of Interest

Compound Name: **ML471**

Cat. No.: **B15562556**

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This guide provides detailed information on the proper storage and handling of compounds frequently identified as **ML471** to prevent degradation and ensure experimental success.

Critical Identifier Notice: Two Compounds Marketed as **ML471**

It has come to our attention that the designation "**ML471**" is used for two distinct chemical compounds. To ensure the stability and efficacy of your research materials, it is crucial to first identify the correct compound you are working with by its CAS number.

- **ML471** (AGK2): A SIRT2 inhibitor with CAS Number 304896-28-4.
- **ML471**: A parasite tyrosyl-tRNA synthetase (PfTyrRS) inhibitor with CAS Number 2226227-77-4.^[1]

Please verify the CAS number on your product's documentation before proceeding. This guide is divided into sections for each compound.

Section 1: **ML471** (also known as AGK2) - SIRT2 Inhibitor

CAS Number: 304896-28-4

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **ML471** (AGK2)?

A1: To ensure long-term stability, solid **ML471** (AGK2) should be stored under the conditions outlined in the table below. Storage at +4°C is suitable for up to two years, while storage at -20°C can extend the shelf-life to three years.[2][3]

Q2: I have dissolved **ML471** (AGK2) in a solvent. How should I store the solution?

A2: Stock solutions of **ML471** (AGK2) should be stored frozen to maintain their integrity. For maximal stability, store at -80°C, which should preserve the solution for up to a year.[2] If stored at -20°C, the solution should be used within six months.[2]

Q3: Can I store **ML471** (AGK2) at room temperature?

A3: While some suppliers may ship the solid compound at room temperature, it is not recommended for long-term storage. For optimal stability, adhere to the recommended refrigerated or frozen storage conditions.

Troubleshooting Guide

Problem: I am seeing a loss of activity with my **ML471** (AGK2) solution.

- Possible Cause 1: Improper Storage Temperature. Storing solutions at temperatures warmer than recommended (-20°C or -80°C) can lead to degradation.
- Solution: Always store stock solutions at the recommended frozen temperatures. Prepare fresh dilutions for your experiments from a properly stored stock.
- Possible Cause 2: Extended Storage. Storing solutions for longer than the recommended duration can result in degradation, even at the correct temperature.
- Solution: Aliquot your stock solution upon preparation to minimize freeze-thaw cycles. Mark the date of preparation and discard any solution that has exceeded its recommended storage period.

Data Summary: **ML471** (AGK2) Storage Conditions

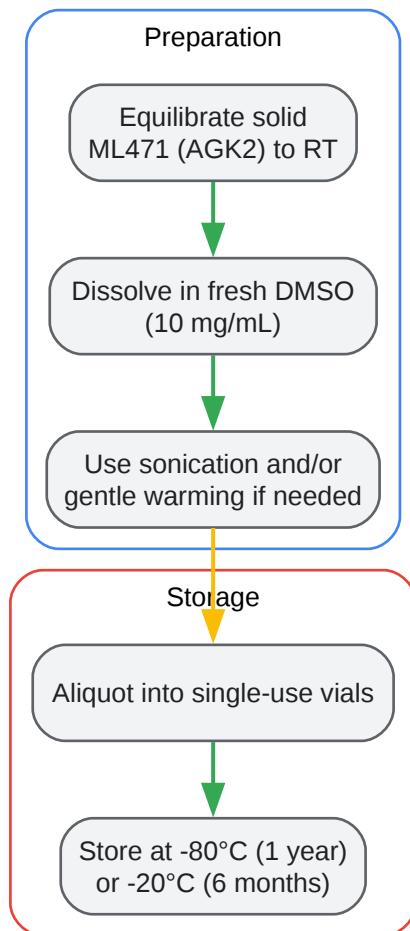
Form	Storage Temperature	Duration	Citations
Solid Powder	-20°C	3 years	
Solid Powder	+4°C	2 years	
In Solvent	-80°C	1 year	
In Solvent	-20°C	6 months	

Experimental Protocols

Protocol 1: Preparation of **ML471** (AGK2) Stock Solution

- Reagent: **ML471** (AGK2) solid (CAS 304896-28-4)
- Solvent: DMSO
- Procedure:
 - Allow the vial of solid **ML471** (AGK2) to equilibrate to room temperature before opening to prevent condensation.
 - Prepare a stock solution by dissolving the solid in DMSO to a concentration of 10 mg/mL.
 - If solubility is an issue, ultrasonic agitation and gentle warming up to 60°C can be applied. Note that hygroscopic DMSO can negatively impact solubility, so use a fresh, unopened container of DMSO.
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in appropriate storage vials.
 - Store the aliquots at -80°C for up to one year or -20°C for up to six months.

Diagrams

Workflow for **ML471 (AGK2)** Solution Preparation and Storage[Click to download full resolution via product page](#)

Caption: Workflow for **ML471 (AGK2)** Solution Preparation and Storage

Section 2: **ML471** - Parasite Tyrosyl-tRNA Synthetase (PfTyrRS) Inhibitor

CAS Number: 2226227-77-4

Frequently Asked Questions (FAQs)

Q1: How should I store solid **ML471** (PfTyrRS inhibitor)?

A1: For long-term storage, solid **ML471** should be kept at -20°C, which will maintain its stability for up to one year. For shorter durations, it can be stored at +4°C for up to six months.

Q2: What is the recommended procedure for storing **ML471** (PfTyrRS inhibitor) solutions?

A2: Solutions of **ML471** should be stored at -80°C or -20°C. At both temperatures, the solution is expected to be stable for up to six months.

Q3: My experiment requires a freshly prepared solution. What is the recommended solvent?

A3: **ML471** (PfTyrRS inhibitor) is soluble in DMSO up to a concentration of 10 mM.

Troubleshooting Guide

Problem: I am not observing the expected inhibitory effect of **ML471** in my malaria parasite culture.

- Possible Cause: Compound Degradation. Improper storage of either the solid compound or the stock solution can lead to a loss of potency.
- Solution: Ensure that both the solid compound and any prepared solutions are stored at the recommended temperatures and within the specified timeframes. For critical experiments, consider using a freshly prepared solution from a solid that has been stored correctly at -20°C.

Data Summary: **ML471** (PfTyrRS Inhibitor) Storage Conditions

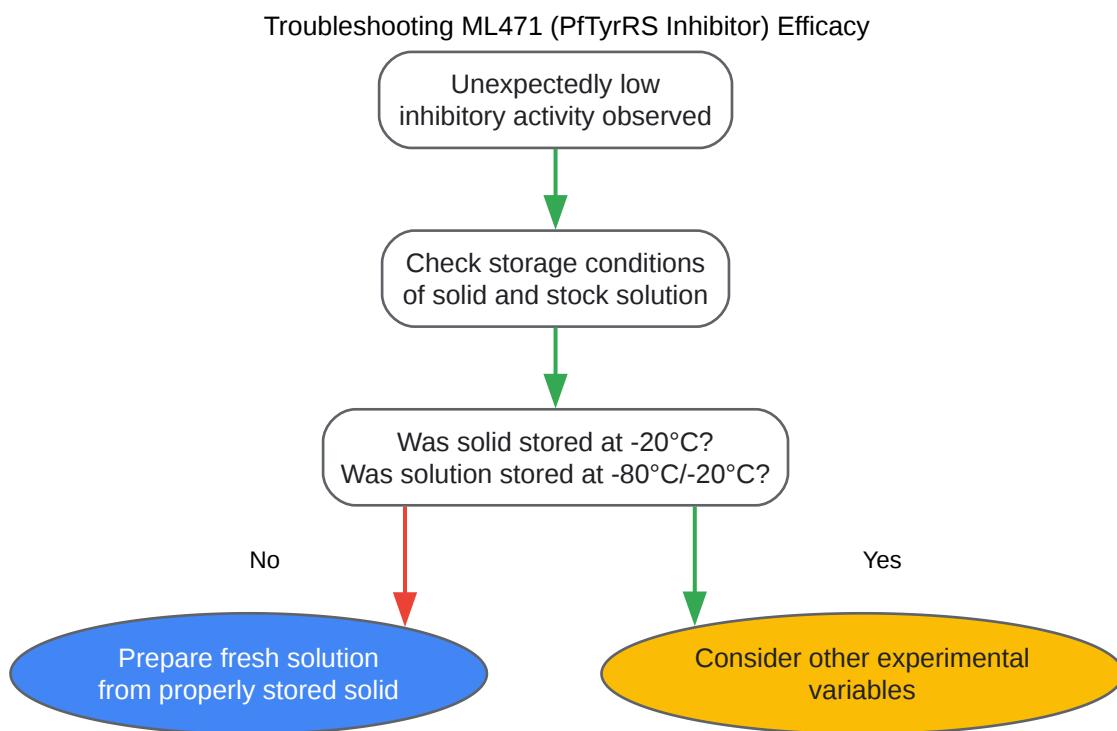
Form	Storage Temperature	Duration	Citations
Solid Powder	-20°C	12 Months	
Solid Powder	+4°C	6 Months	
In Solvent	-80°C	6 Months	
In Solvent	-20°C	6 Months	

Experimental Protocols

Protocol 2: Preparation of **ML471** (PfTyrRS Inhibitor) Stock Solution

- Reagent: **ML471** solid (CAS 2226227-77-4)
- Solvent: DMSO
- Procedure:
 - Bring the vial of solid **ML471** to room temperature before opening.
 - Prepare a stock solution by dissolving the solid in DMSO to a concentration of 10 mM.
 - Ensure the compound is fully dissolved.
 - Aliquot the stock solution into smaller volumes for single use.
 - Store the aliquots at -80°C or -20°C for up to six months.

Diagrams



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Caption: Troubleshooting **ML471** (PfTyrRS Inhibitor) Efficacy

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References

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